

Iron(III) p-toluenesulfonate hexahydrate physical and chemical properties

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Compound of Interest

Compound Name: Iron(III) p-toluenesulfonate hexahydrate

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An In-Depth Technical Guide to Iron(III) p-Toluenesulfonate Hexahydrate

Introduction: Unveiling a Versatile Reagent

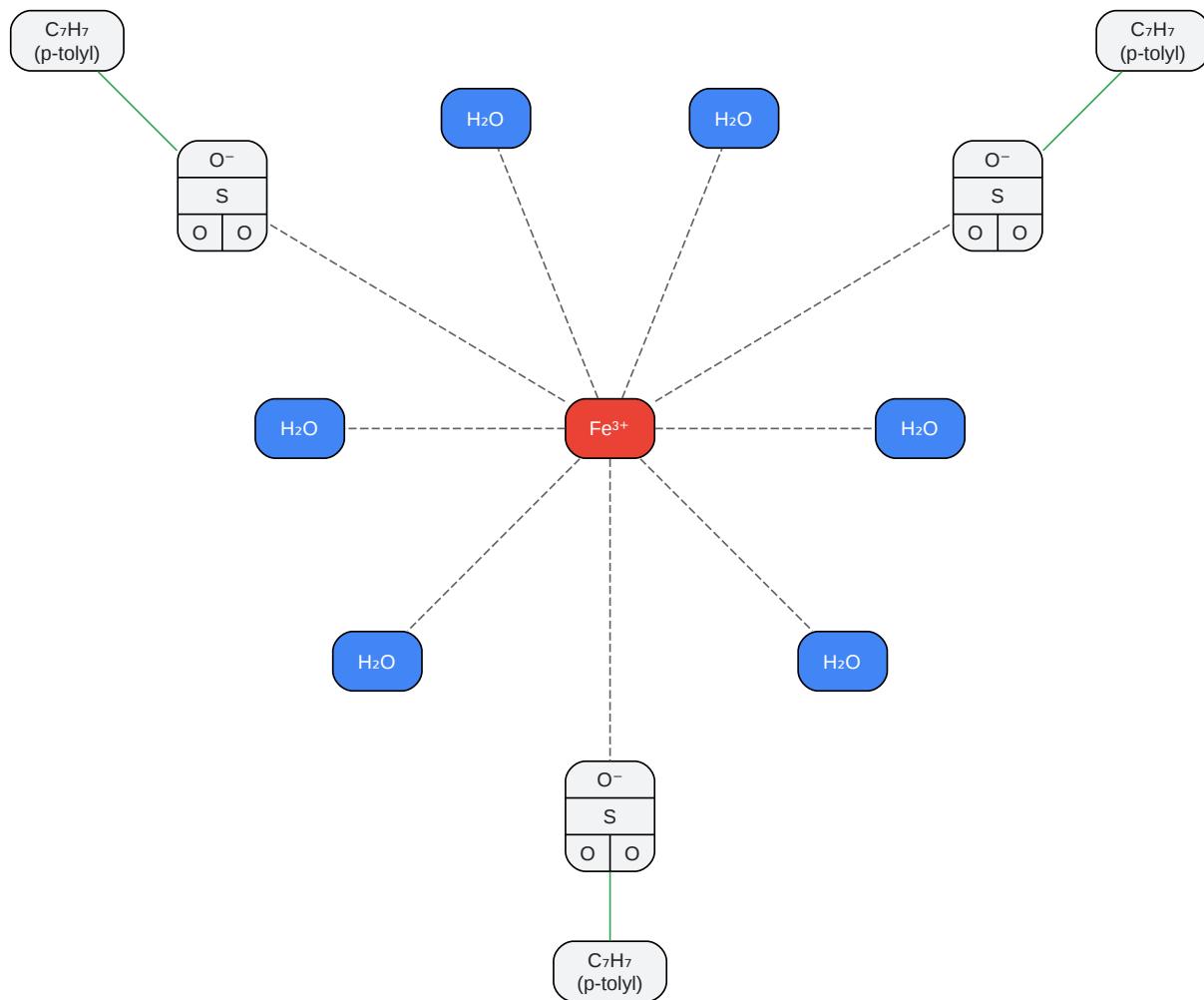
Iron(III) p-toluenesulfonate hexahydrate, often abbreviated as $\text{Fe}(\text{OTs})_3 \cdot 6\text{H}_2\text{O}$, is a coordination compound that has garnered significant attention in modern chemical synthesis and materials science. It consists of a central iron atom in the +3 oxidation state, coordinated with three p-toluenesulfonate (tosylate) ligands and associated with six water molecules of hydration.^[1] While seemingly a simple iron salt, its unique combination of strong Lewis acidity, oxidative potential, and solubility in various solvents makes it an exceptionally versatile and powerful tool for researchers. This guide provides an in-depth exploration of its core physical and chemical properties, offering field-proven insights into its applications, reaction mechanisms, and handling protocols for professionals in research and drug development.

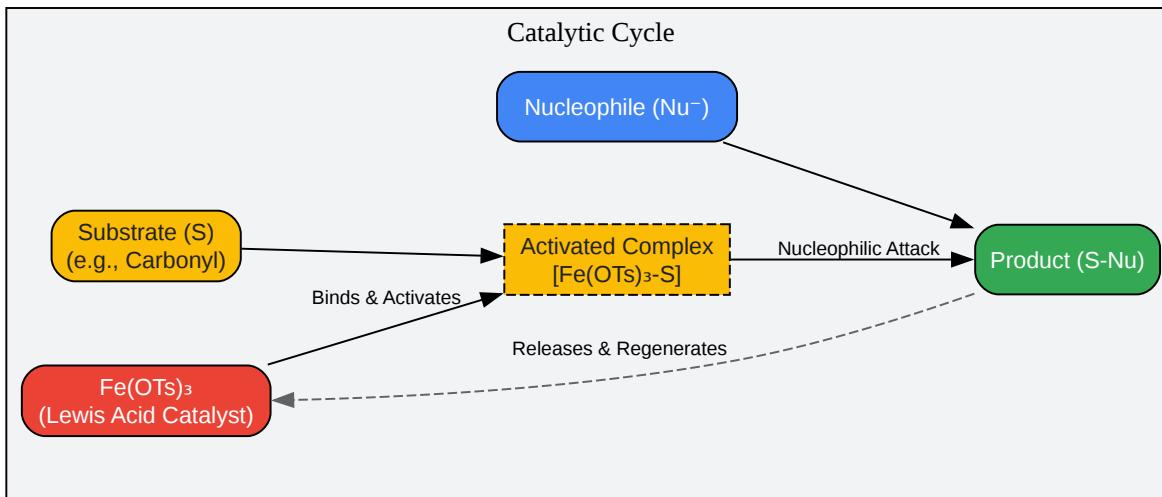
Section 1: Core Molecular and Physical Properties

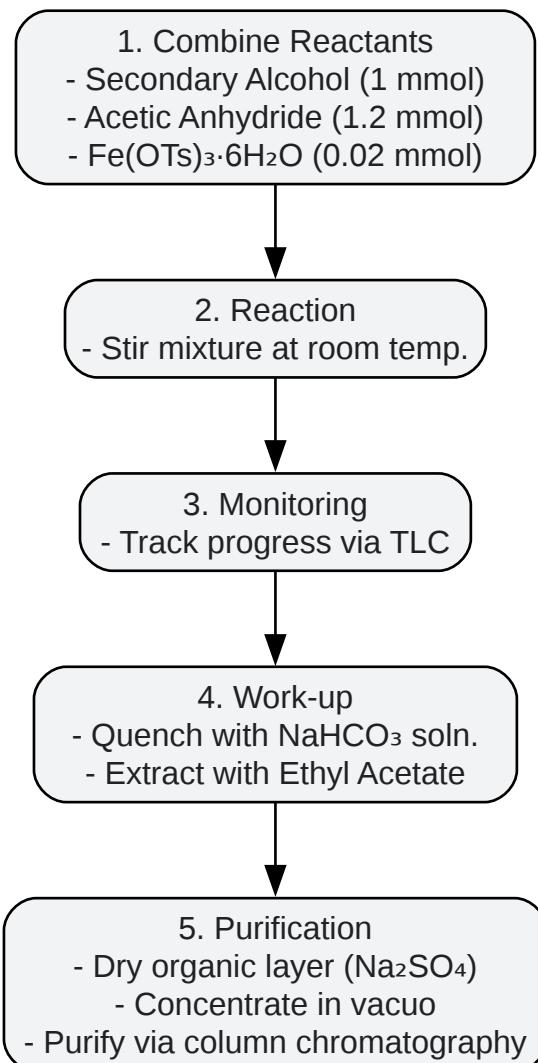
The utility of any chemical reagent is fundamentally governed by its physical characteristics. These properties dictate its solubility, stability, and how it can be effectively handled and integrated into experimental setups.

Molecular Structure and Identity

Iron(III) p-toluenesulfonate hexahydrate is an organometallic compound where the ferric ion (Fe^{3+}) is ionically bonded to three tosylate anions.^[1] The six water molecules are incorporated into the crystal structure, contributing to its stability and solubility in polar media.^[1]





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References

- 1. CAS 312619-41-3: iron(iii) P-toluenesulfonate hexahydrate [cymitquimica.com]
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